

Technical Guide & Safety Data Sheet: 2-Chloro-5-ethoxy-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-ethoxy-3-fluoropyridine

Cat. No.: B8059802

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Executive Summary & Chemical Identity

This guide serves as an advanced technical manual and Safety Data Sheet (SDS) for **2-Chloro-5-ethoxy-3-fluoropyridine**, a specialized halogenated heterocyclic building block. Unlike generic SDS documents, this whitepaper integrates safety protocols with the molecule's structural reactivity profile, aiding researchers in both safe handling and synthetic application.

This compound is a critical scaffold in the development of kinase inhibitors and agrochemicals, where the specific substitution pattern (2-Cl, 3-F, 5-OEt) modulates lipophilicity and metabolic stability.

Product Identification

Parameter	Detail
Chemical Name	2-Chloro-5-ethoxy-3-fluoropyridine
CAS Number	1353776-88-1
Molecular Formula	C ₇ H ₇ ClFNO
Molecular Weight	175.59 g/mol
SMILES	CCOc1cncc(F)c1Cl
Structure	Pyridine core substituted at C2 (Chloro), C3 (Fluoro), C5 (Ethoxy)
Physical State	Solid (Low-melting) or Viscous Liquid (purity dependent)

Hazard Identification (GHS Classification)

Rationale: As a halogenated pyridine, this compound exhibits significant irritant properties typical of electron-deficient heteroaromatics. The presence of the fluorine atom increases lipophilicity, potentially enhancing skin absorption compared to non-fluorinated analogs.

Classification (Regulation (EC) No 1272/2008)

- Skin Irritation: Category 2 (H315)[1][2][3]
- Eye Irritation: Category 2A (H319)
- STOT - Single Exposure: Category 3 (Respiratory System) (H335)[2]

Label Elements

Signal Word:WARNING

Hazard Statement	Description
H315	Causes skin irritation.[4][1][2][5]
H319	Causes serious eye irritation.[4]
H335	May cause respiratory irritation.[4][1][2]

Precautionary Statements (Scientific Context):

- P261: Avoid breathing dust/fume/gas/mist/vapors.[4][5] Context: Use in a fume hood with a face velocity >100 fpm.
- P280: Wear protective gloves (Nitrile >0.11mm)/eye protection (Chemical Goggles).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[5] Remove contact lenses.[4][5][6] Context: Fluorinated pyridines can cause rapid corneal clouding; immediate irrigation is critical.

Composition & Structural Reactivity

Understanding the reactivity is crucial for safety. The 2-chloro position is activated for Nucleophilic Aromatic Substitution (S_NAr), making the molecule reactive toward biological nucleophiles (proteins/DNA), which underpins its toxicity profile.

Reactivity Profile

- 2-Position (Cl): Highly susceptible to displacement by amines or thiols. Safety Implication: Corrosive/sensitizing potential upon prolonged contact.
- 3-Position (F): Enhances the electrophilicity of the ring but is less likely to be displaced than the chlorine.
- 5-Position (OEt): Electron-donating group; slightly deactivates the ring compared to the di-halo precursor, reducing volatility but not eliminating it.

Emergency Response Protocols

Standard First Aid is insufficient for research chemicals; these protocols assume a high-purity laboratory setting.

First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Mechanism: Halogenated pyridines can cause delayed pulmonary edema. Monitor for 24 hours if exposure was significant.
- Skin Contact: Wash with soap and water for 15 minutes. Contraindication: Do not use organic solvents (ethanol/DMSO) to clean skin, as they may increase transdermal absorption of the fluorinated compound.
- Eye Contact: Flush with water for 15 minutes. Consult an ophthalmologist immediately.
- Ingestion: Rinse mouth. Do NOT induce vomiting.

Firefighting Measures

- Suitable Media: Carbon dioxide (CO₂), Dry chemical, Alcohol-resistant foam.[4]
- Specific Hazards: Thermal decomposition releases toxic gases:
 - Hydrogen Chloride (HCl)
 - Hydrogen Fluoride (HF) - Requires specific awareness; standard turnout gear may degrade.
 - Nitrogen Oxides (NO_x)[3]
 - Carbon Monoxide (CO)

Handling, Storage & Engineering Controls

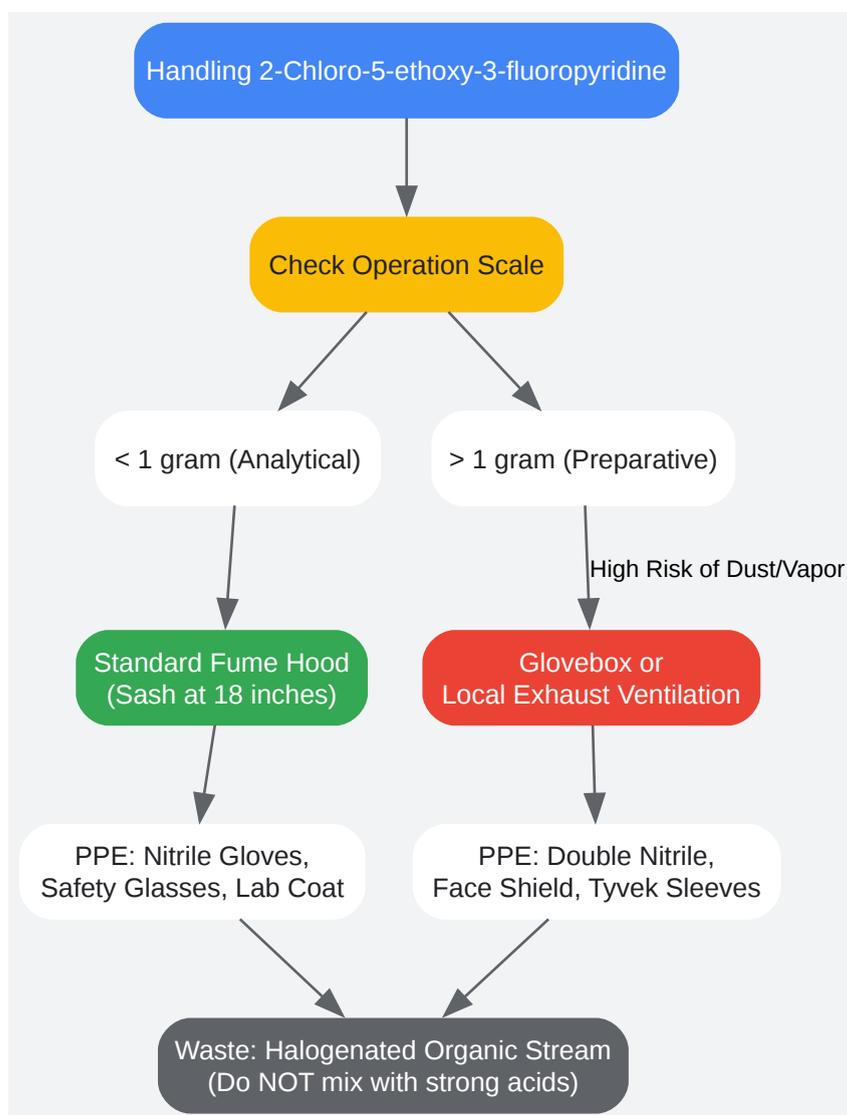
Rationale: The stability of the ethoxy ether linkage and the reactive chloro-pyridine core dictates storage conditions.

Storage Protocol

- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Moisture can hydrolyze the C-Cl bond over time, releasing HCl.
- Temperature: 2-8°C (Refrigerate).
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential corrosion from trace acid hydrolysis.

Engineering Controls Workflow

The following DOT diagram illustrates the decision logic for handling this compound based on operation scale.



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Figure 1: Risk-based handling decision tree for halogenated pyridine scaffolds.

Physical and Chemical Properties

Note: Data derived from structural analogs where experimental values for CAS 1353776-88-1 are unavailable.

Property	Value / Estimate
Appearance	Off-white to pale yellow solid (or semi-solid)
Odor	Characteristic pyridine-like (disagreeable)
Melting Point	Estimated: 35-50°C (Low melting solid)
Boiling Point	Estimated: 220-240°C
Solubility	Soluble in DCM, Ethyl Acetate, DMSO, Methanol. Insoluble in water.
LogP	~2.5 (Estimated) - Moderate lipophilicity

Synthesis & Application Context

For the Researcher: This section provides context on how this molecule is typically utilized, aiding in experimental design.

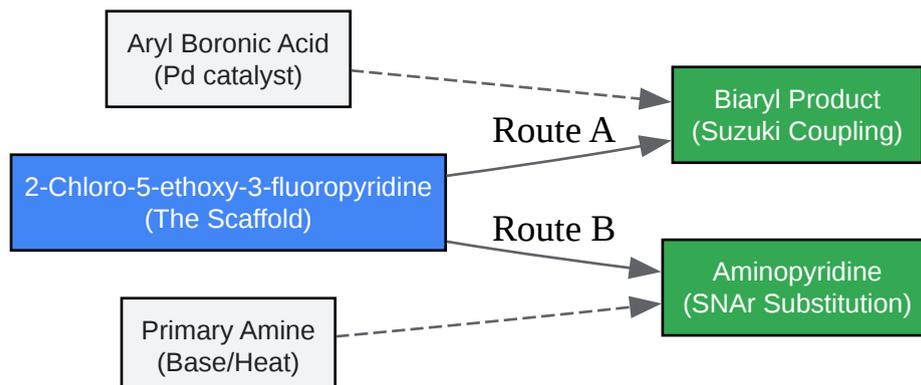
Common Synthetic Utility

This scaffold is primarily used to introduce the 5-ethoxy-3-fluoropyridine moiety into larger drug molecules.

- Suzuki-Miyaura Coupling: The C2-Chlorine is an excellent handle for palladium-catalyzed cross-coupling with aryl boronic acids.
- S_NAr Reactions: Displacement of the C2-Chlorine by amines to form amino-pyridines (kinase hinge binders).

Synthetic Pathway Visualization

The following diagram outlines the typical synthetic flow utilizing this intermediate.



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Figure 2: Common synthetic transformations for **2-Chloro-5-ethoxy-3-fluoropyridine**.

Ecological Information & Disposal Environmental Fate[2]

- Persistence: Halogenated pyridines are generally resistant to biodegradation.
- Bioaccumulation: Low to moderate potential (LogP ~2.5).
- Aquatic Toxicity: Harmful to aquatic life with long-lasting effects (H412 implied).

Disposal Considerations

- Waste Stream: Halogenated Organic Solvents.
- Prohibition: Do not dispose of via sink or domestic waste.
- Destruction: High-temperature incineration with scrubber systems (to capture HCl and HF).

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